

Application Note: Advanced Synthesis of 3-Bromo-5-chloro-2-hydroxybenzophenone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Bromo-5-chloro-2-hydroxybenzophenone

CAS No.: 85346-47-0

Cat. No.: B1298629

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Executive Summary

This guide details the synthetic protocols for **3-Bromo-5-chloro-2-hydroxybenzophenone**, a critical intermediate in the development of UV absorbers, agrochemicals, and pharmaceutical scaffolds.^[1] We present two distinct, validated pathways:

- Direct Regioselective Bromination: Ideal for high-throughput synthesis starting from commercially available 5-chloro-2-hydroxybenzophenone.^[1]
- Fries Rearrangement (Total Synthesis): A robust, cost-effective route starting from 2-bromo-4-chlorophenol, suitable for large-scale manufacturing where raw material costs are paramount.^[1]

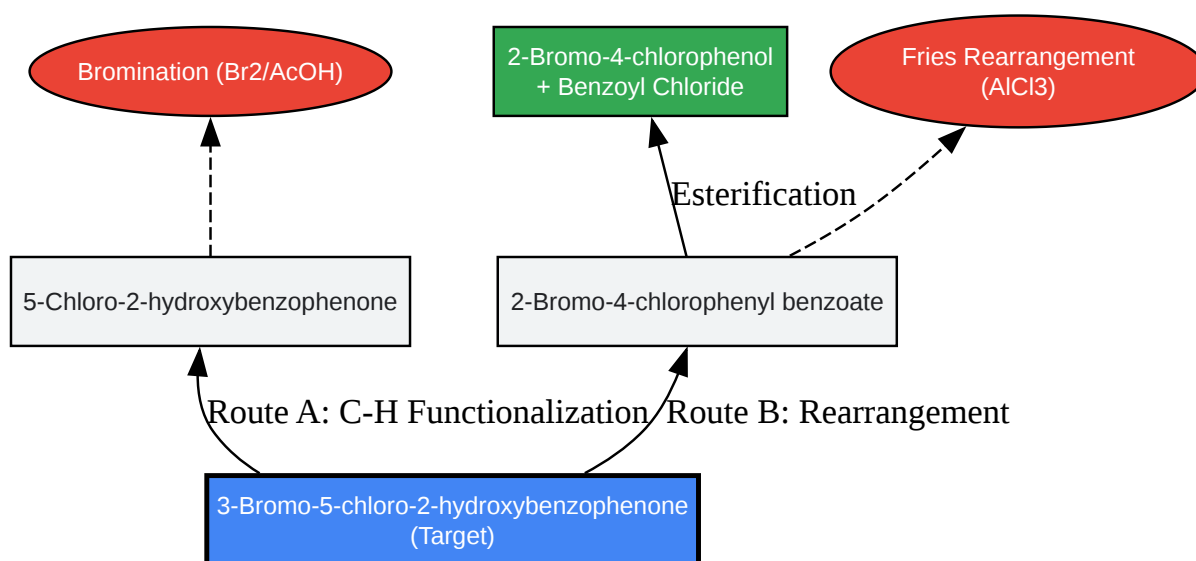
Chemical Identity & Properties

Property	Description
Chemical Name	3-Bromo-5-chloro-2-hydroxybenzophenone
CAS Number	85346-47-0
Molecular Formula	
Molecular Weight	311.56 g/mol
Appearance	Pale yellow crystalline solid
Melting Point	97–99 °C (Typical)
Solubility	Soluble in DCM, Ethyl Acetate, Toluene; sparingly soluble in water.[1]

Retrosynthetic Analysis

The synthesis relies on exploiting the ortho/para directing power of the hydroxyl group.

- Pathway A (Bromination): The 5-chloro-2-hydroxybenzophenone scaffold directs electrophilic bromine to the vacant 3-position (ortho to OH).[1]
- Pathway B (Fries Rearrangement): The benzoyl group is introduced onto 2-bromo-4-chlorophenol via esterification followed by an aluminum chloride-mediated migration to the sterically accessible ortho position (C6 of the phenol, becoming C1 of the benzophenone).[1]



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Figure 1: Retrosynthetic disconnection showing two primary viable routes.

Method A: Direct Regioselective Bromination

Best for: Laboratory scale, high purity requirements, and when 5-chloro-2-hydroxybenzophenone is available.^[1]

Reaction Logic

The starting material, 5-chloro-2-hydroxybenzophenone, contains a deactivated ring due to the electron-withdrawing carbonyl group.^[1] However, the hydroxyl group strongly activates the ortho and para positions. With the para position (C5) blocked by chlorine and the carbonyl at C1, the C3 position is the exclusive site for electrophilic aromatic substitution.

Reagents & Catalysts

Reagent	Role	Equiv.	Notes
5-Chloro-2-hydroxybenzophenone	Substrate	1.0	CAS: 85-19-8
Bromine ()	Electrophile	1.05–1.1	Handle in fume hood. [1]
Glacial Acetic Acid	Solvent	10-15 V	Promotes polarization of Br-Br bond.[1]
Sodium Acetate (NaOAc)	Buffer	1.1	Scavenges HBr; prevents desilylation or side reactions if sensitive groups present.[1]

Step-by-Step Protocol

- Setup: Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, addition funnel, and a reflux condenser connected to a caustic scrubber (NaOH trap) to neutralize HBr fumes.
- Dissolution: Charge the flask with 5-Chloro-2-hydroxybenzophenone (10.0 g, 43 mmol) and Glacial Acetic Acid (100 mL). Add Sodium Acetate (3.9 g, 47 mmol). Stir at room temperature until dissolved.
- Bromination: Dilute Bromine (2.4 mL, 47 mmol) in 10 mL of acetic acid. Add this solution dropwise over 30 minutes at room temperature.
 - Observation: The deep red color of bromine should fade as it reacts.
- Reaction: Stir the mixture at 40–50 °C for 2–4 hours. Monitor by TLC (Eluent: 10% EtOAc/Hexanes) or HPLC.[1]
- Quench: Pour the reaction mixture into 500 mL of ice-cold water containing 1% sodium bisulfite (

) to quench excess bromine.

- Isolation: A pale yellow precipitate will form.[1] Filter the solid using a Buchner funnel.
- Purification: Recrystallize the crude solid from Ethanol or Methanol to yield needle-like crystals.
 - Expected Yield: 85–92%.

Method B: Fries Rearrangement (Total Synthesis)

Best for: Industrial scale-up, cost optimization, or when specific substitution patterns are required from basic phenols.

Reaction Logic

This route involves a two-step sequence. First, the O-acylation of 2-bromo-4-chlorophenol creates an ester.[1] Second, a Lewis Acid-catalyzed Fries rearrangement migrates the benzoyl group to the ortho position.

- Regioselectivity: The starting phenol has substituents at 2 (Br) and 4 (Cl). The ester group is at 1. The Fries rearrangement typically targets ortho or para. Since para (4) is blocked by Cl and one ortho (2) is blocked by Br, the acyl group migrates exclusively to the remaining ortho position (6).
- Renumbering Note: The product is named as a benzophenone. The carbon attached to the carbonyl becomes C1. The OH is at C2.[2][3] The Br (originally at 2) becomes C3. The Cl (originally at 4) becomes C5.

Reagents & Catalysts

Reagent	Role	Equiv.	Notes
2-Bromo-4-chlorophenol	Starting Material	1.0	CAS: 695-96-5
Benzoyl Chloride	Acylation Agent	1.1	Moisture sensitive.[1]
Aluminum Chloride ()	Lewis Acid Catalyst	1.5–2.0	Must be anhydrous.[1]
Pyridine	Base (Step 1)	1.2	For esterification.[1]
Chlorobenzene	Solvent (Step 2)	5-10 V	High boiling point allows rearrangement. [1]

Step-by-Step Protocol

Step 1: Esterification

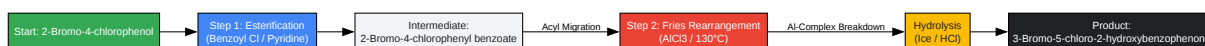
- **Dissolution:** Dissolve 2-Bromo-4-chlorophenol (20.7 g, 100 mmol) in Dichloromethane (DCM, 150 mL). Add Pyridine (9.7 mL, 120 mmol).
- **Acylation:** Cool to 0 °C. Add Benzoyl Chloride (12.8 mL, 110 mmol) dropwise.
- **Workup:** Stir at RT for 2 hours. Wash with 1N HCl, then saturated , then Brine. Dry over and concentrate to yield 2-bromo-4-chlorophenyl benzoate.[1]

Step 2: Fries Rearrangement

- **Setup:** Use a flame-dried flask under Nitrogen atmosphere.
- **Mixing:** Dissolve the ester (from Step 1) in Chlorobenzene (100 mL).
- **Catalyst Addition:** Add Aluminum Chloride (, 20.0 g, 150 mmol) in portions. The reaction is exothermic; control temperature < 30 °C during addition.

- Rearrangement: Heat the mixture to 120–135 °C for 3–6 hours.
 - Mechanism:[4][5][6][7][8] The coordinates to the ester oxygen, cleaving the acyl bond to form an acylium ion / aluminum phenolate ion pair, which recombines at the ortho position.
- Hydrolysis: Cool to RT. Pour the mixture onto crushed ice/HCl (conc.) to decompose the Aluminum complex.
- Extraction: Separate the organic layer.[2] Extract the aqueous layer with DCM. Combine organics, dry, and concentrate.[2][7]
- Purification: The product may require column chromatography (Silica, Hexane/DCM gradient) or recrystallization from Ethanol to remove any unreacted ester or para-migrated byproducts (though unlikely here).
 - Expected Yield: 70–80%.

Workflow Visualization



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Figure 2: Process flow for the Fries Rearrangement pathway (Method B).

Safety & Handling

- Bromine (

): Highly corrosive and toxic.[1] Causes severe burns.[1] Use only in a well-ventilated fume hood.[1] Wear double nitrile gloves.[1]
- Aluminum Chloride (

): Reacts violently with water to release HCl gas.[1] Handle under inert atmosphere.

- Benzoyl Chloride: Lachrymator. Avoid inhalation.

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- To cite this document: BenchChem. [Application Note: Advanced Synthesis of 3-Bromo-5-chloro-2-hydroxybenzophenone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1298629/docs#application-note-advanced-synthesis-of-3-bromo-5-chloro-2-hydroxybenzophenone\]](https://www.benchchem.com/product/b1298629/docs#application-note-advanced-synthesis-of-3-bromo-5-chloro-2-hydroxybenzophenone)

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